

Quantitative Data: Electrochemical Stability Window

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Compound of Interest

Compound Name: MTOA-TFSI

Cat. No.: B1591626

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The electrochemical stability window is defined by the anodic and cathodic potential limits, beyond which the electrolyte undergoes oxidation or reduction, respectively.[4] The following table summarizes the experimentally determined potential limits for N-Tributyl-N-methylammonium bis(trifluoromethanesulfonyl)imide at various temperatures. All potentials are reported versus an Ag/Ag⁺ reference electrode.

Temperature (K)	Anodic Limit (E _a vs. Ag/Ag ⁺) (V)	Cathodic Limit (E _c vs. Ag/Ag ⁺) (V)	Electrochemical Stability Window (ESW) (V)
288.15	2.5	-3.5	6.0
298.15	2.4	-3.4	5.8
313.15	2.3	-3.3	5.6
333.15	2.2	-3.2	5.4
358.15	2.1	-3.1	5.2

Data extracted from a study on closely related TFSI-based ionic liquids.[2][3]

Experimental Protocol: Determination of the Electrochemical Stability Window

The electrochemical stability window is experimentally determined using cyclic voltammetry (CV). This technique involves sweeping the potential of a working electrode in the electrolyte and measuring the resulting current. The potential limits are identified as the points where a significant increase in current is observed, indicating the onset of electrolyte decomposition.

Materials and Instrumentation

- Ionic Liquid: N-Tributyl-N-methylammonium bis(trifluoromethanesulfonyl)imide ([N4,4,4,1][TFSI]), used as a proxy for **MTOA-TFSI**. All ionic liquids were of high purity and used as received.[\[2\]](#)
- Working Electrode: Glassy carbon electrode.
- Counter Electrode: Platinum wire.
- Reference Electrode: Silver/silver ion (Ag/Ag⁺) quasi-reference electrode.
- Potentiostat/Galvanostat: An electrochemical workstation capable of performing cyclic voltammetry.
- Electrochemical Cell: A three-electrode cell housed in a controlled environment (e.g., a glovebox) to minimize atmospheric contamination.[\[5\]](#)

Experimental Procedure

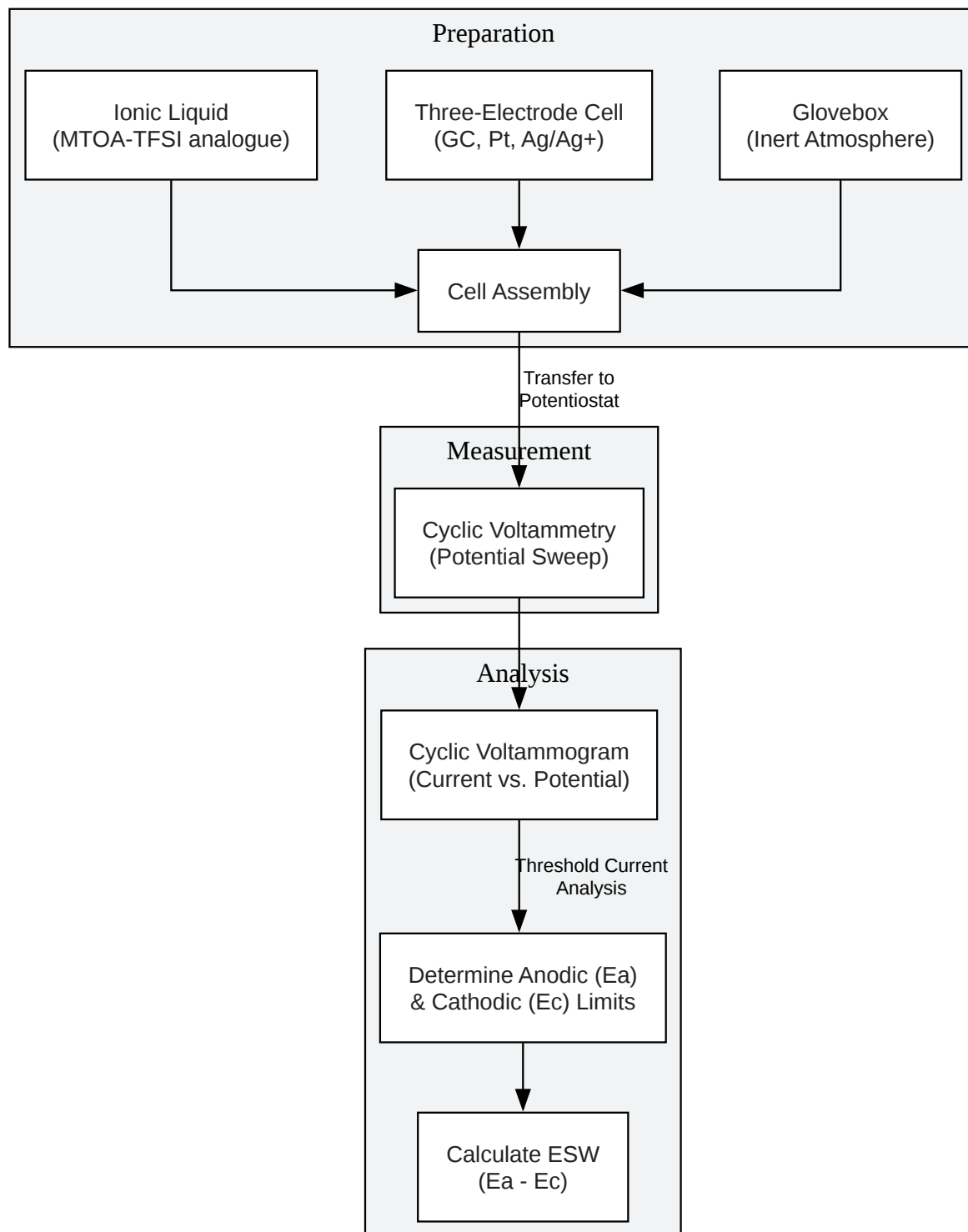
- Cell Assembly: The three-electrode cell is assembled inside a glovebox under an inert atmosphere (e.g., argon) to prevent contamination from water and oxygen, which can significantly affect the electrochemical window.[\[6\]](#)
- Cyclic Voltammetry Measurement:
 - The open-circuit potential (OCP) is first measured.
 - The potential is then swept from the OCP towards the anodic limit at a constant scan rate.
 - The scan direction is reversed, and the potential is swept towards the cathodic limit.
 - Finally, the potential is returned to the initial OCP.

- This process is repeated for several cycles to ensure the stability of the voltammogram.
- Determination of Potential Limits: The anodic (E_a) and cathodic (E_c) limits are determined from the cyclic voltammogram by identifying the potential at which the current density reaches a predefined threshold value (e.g., 0.5 mA/cm^2).^[3]

Visualizations

Experimental Workflow for ESW Determination

The following diagram illustrates the key steps involved in the experimental determination of the electrochemical stability window.

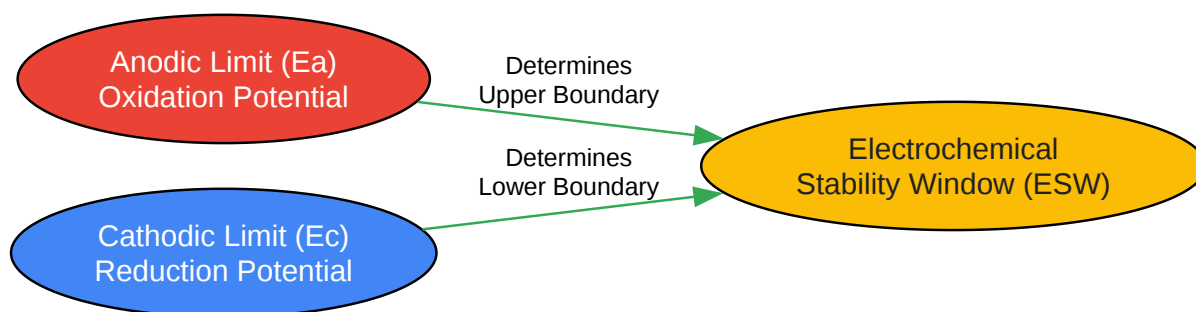


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Caption: Workflow for the determination of the electrochemical stability window.

Logical Relationship of ESW Components

This diagram shows the relationship between the key parameters that define the electrochemical stability window.



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Caption: Relationship between anodic/cathodic limits and the ESW.

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